

Essential Safety and Logistical Information for Handling VT-105

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Compound of Interest

Compound Name: VT-105

Cat. No.: B12370166

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This document provides essential, immediate safety and logistical information for the handling of **VT-105**, a potent and selective TEAD inhibitor.

Compound Identification and Properties

Property	Value	Reference
Product Name	VT-105	[1]
Synonyms	VT 105; VT105	[1]
CAS Number	2417718-38-6	[1]
Molecular Formula	C24H18F3N3O	[1]
Molecular Weight	421.420	[1]
Physical Appearance	Solid	[1]

Hazard Identification and Classification

VT-105 is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

GHS Pictograms:

- Health Hazard: For acute toxicity.
- Environmental Hazard: For aquatic toxicity.

Signal Word: Warning

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **VT-105**.

PPE Category	Required Equipment	Specifications
Eye/Face Protection	Safety goggles with side-shields	Must be worn to protect against splashes.
Hand Protection	Protective gloves	Impervious gloves should be selected based on the specific laboratory conditions and duration of use.
Skin and Body Protection	Impervious clothing	A lab coat or other protective clothing is required to prevent skin contact.
Respiratory Protection	Suitable respirator	Use in a well-ventilated area. A respirator may be necessary if dust or aerosols are generated.

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the stability of **VT-105** and preventing accidental exposure.

Procedure	Guidelines
Safe Handling	Avoid inhalation, and contact with eyes and skin. ^[1] Avoid the formation of dust and aerosols. ^[1] Use only in areas with appropriate exhaust ventilation. ^[1] Wash skin thoroughly after handling. ^[1] Do not eat, drink, or smoke when using this product. ^[1]
Storage	Keep the container tightly sealed in a cool, well-ventilated area. ^[1] Protect from direct sunlight and sources of ignition. ^[1] Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent. ^[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents. ^[1]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. [1] Seek prompt medical attention.[1]
Skin Contact	Thoroughly rinse the skin with large amounts of water.[1] Remove contaminated clothing and shoes.[1] Seek medical attention.[1]
Inhalation	Move the individual to fresh air immediately.[1] If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[1]
Ingestion	Wash out the mouth with water.[1] Do NOT induce vomiting.[1] Call a physician.[1]

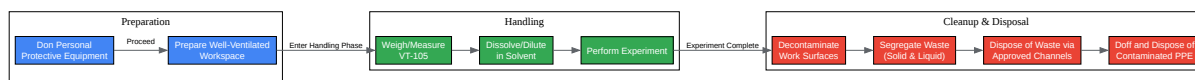
Disposal Plan

VT-105 and its containers must be disposed of as hazardous waste.

Waste Type	Disposal Procedure
Unused VT-105	Dispose of contents and container to an approved waste disposal plant.[1] Avoid release to the environment.[1]
Contaminated Materials	Any materials that have come into contact with VT-105 should be treated as hazardous waste and disposed of accordingly.
Spillage	Collect spillage.[1]

Experimental Workflow for Handling VT-105

The following diagram outlines the standard operational procedure for handling **VT-105** in a laboratory setting, from preparation to disposal.



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Caption: Standard operational workflow for handling **VT-105**.

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References

- 1. VT-105|2417718-38-6|MSDS [dcchemicals.com]
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